

Introduction: The Strategic Importa

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Compound of Interest

Compound Name: 2,3-Difluorocinnamic acid
CAS No.: 207981-48-4
Cat. No.: B351281

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2,3-Difluorocinnamic acid (CAS No. 207981-48-4) is a fluorinated aromatic carboxylic acid that has emerged as a valuable building block in synthet ring, presents a unique combination of reactive sites: a carboxylic acid, an α,β -unsaturated alkene, and an electron-deficient aromatic ring. The strate each functional group and imparting unique characteristics to its derivatives, such as enhanced metabolic stability and binding affinity in biological sys

This guide provides a comprehensive exploration of the chemical reactivity of **2,3-Difluorocinnamic acid**. Moving beyond a simple catalog of reactio for its application in complex molecular synthesis and drug discovery programs.

Core Physicochemical Properties

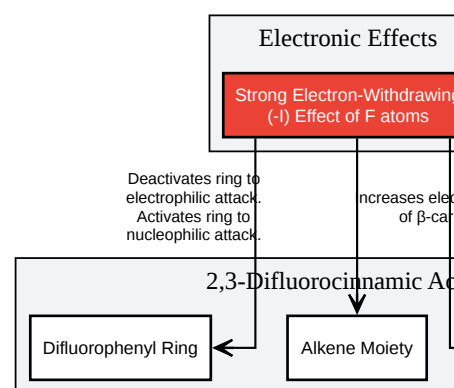
A foundational understanding of a molecule's physical properties is critical for its handling, storage, and application in chemical reactions.

Property	Value
CAS Number	207981-48-4
Molecular Formula	C ₉ H ₆ F ₂ O ₂
Molecular Weight	184.14 g/mol
Appearance	White to off-white crystalline solid
pKa (Predicted)	~4.2 (relative to similar structures)

Pillar 1: The Electronic Influence of Ortho-Difluoro Substitution

The defining feature of **2,3-Difluorocinnamic acid** is the vicinal (ortho) placement of two fluorine atoms on the phenyl ring. This arrangement creates

- Inductive Effect (-I):** As the most electronegative element, fluorine strongly withdraws electron density through the sigma bonds. This effect is most chain, increasing the electrophilicity of both the alkene and the carbonyl carbon.^[3]
- Resonance Effect (+R):** The lone pairs on the fluorine atoms can be donated to the aromatic pi-system. However, for fluorine, the inductive effect o
- Impact on Acidity:** The strong electron-withdrawal by the two fluorine atoms stabilizes the carboxylate anion formed upon deprotonation. This stabil

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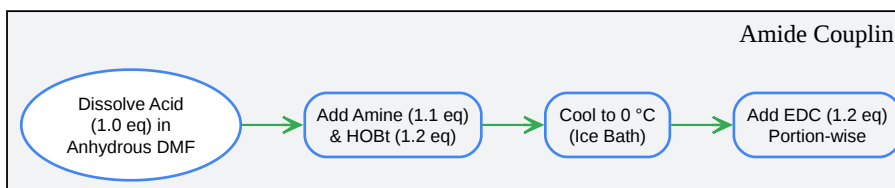
Caption: Influence of fluorine's electron-withdrawing effects.

Pillar 2: Reactivity of the Carboxylic Acid Group

The carboxylic acid moiety is a versatile handle for derivatization, primarily through nucleophilic acyl substitution.^{[9][10]} The electron-withdrawing fluo

Amide Bond Formation

Direct conversion to an amide is challenging because amines, being basic, tend to deprotonate the carboxylic acid to form an unreactive carboxylate

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Caption: Experimental workflow for amide coupling.

Experimental Protocol: Amide Coupling via EDC/HOBT

- **Dissolution:** In a round-bottom flask under an inert atmosphere (N_2 or Ar), dissolve **2,3-Difluorocinnamic acid** (1.0 eq) in anhydrous dimethylformamide (DMF).
- **Addition of Reagents:** To the stirred solution, add 1-hydroxybenzotriazole (HOBT) (1.2 eq) and the desired primary or secondary amine (1.1 eq).
- **Cooling:** Cool the reaction mixture to 0 °C using an ice-water bath.
- **Activation:** Add 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 eq) portion-wise, ensuring the temperature remains below 5 °C.
- **Reaction:** Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for 12-24 hours. Monitor the reaction's progress by TLC.
- **Work-up:** Upon completion, dilute the mixture with ethyl acetate and wash sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine.
- **Purification:** Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.

Esterification

Fischer esterification, the acid-catalyzed reaction with an alcohol, is a common method to produce esters.^[11] Due to the equilibrium nature of this reaction,

Experimental Protocol: Fischer Esterification with Methanol

- Suspension: In a round-bottom flask, suspend **2,3-Difluorocinnamic acid** (1.0 eq) in excess methanol, which serves as both reactant and solvent.
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 2-5 mol%).
- Reflux: Heat the reaction mixture to reflux (approx. 65 °C) and maintain for 4-8 hours, monitoring by TLC.
- Work-up: After cooling to room temperature, remove the excess methanol under reduced pressure. Dissolve the residue in ethyl acetate and wash
- Purification: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate to yield the methyl ester, which can be further purified if necessary.

Conversion to Acyl Halides

The most reactive carboxylic acid derivatives, acyl halides, are synthesized by treating the acid with reagents like thionyl chloride (SOCl₂) or oxalyl chloride.

Pillar 3: Reactivity of the Alkene Moiety

The carbon-carbon double bond in the propenoic acid side chain is susceptible to addition reactions.^[13] The π bond acts as a nucleophile, attacking the electrophilic acid group.

Catalytic Hydrogenation

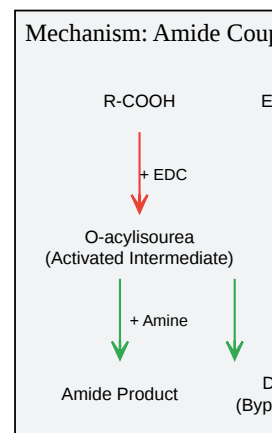
The alkene double bond can be selectively reduced to a single bond via catalytic hydrogenation, typically using a palladium on carbon (Pd/C) catalyst.

Experimental Protocol: Catalytic Hydrogenation

- Setup: Dissolve **2,3-Difluorocinnamic acid** in a suitable solvent (e.g., methanol or ethyl acetate) in a flask designed for hydrogenation.
- Catalyst: Add a catalytic amount of 10% Pd/C (typically 1-5 mol% by weight).
- Hydrogenation: Purge the flask with hydrogen gas and maintain a positive pressure (using a balloon or a Parr hydrogenator) while stirring vigorously.
- Monitoring: Monitor the reaction by TLC or by the cessation of hydrogen uptake.
- Work-up: Upon completion, carefully filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
- Isolation: Remove the solvent under reduced pressure to obtain the saturated product.

Electrophilic Addition of Halogens

Halogens like bromine (Br₂) can add across the double bond to form a vicinal dihalide. The reaction typically proceeds through a cyclic halonium ion intermediate.



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Caption: Activation of carboxylic acid by EDC.

Pillar 4: Reactivity of the Difluorinated Aromatic Ring

The two fluorine atoms render the aromatic ring highly electron-deficient, which deactivates it towards traditional electrophilic aromatic substitution (EAS) at the positions bearing the fluorine leaving groups. This reactivity is a cornerstone of its utility in building complex molecular architectures.

While EAS is disfavored, forcing conditions might lead to substitution directed by the ortho, para-directing fluorine atoms and the meta-directing cinnamate group for the displacement of one or both fluorine atoms to forge new carbon-heteroatom bonds.

Applications in Drug Discovery

While specific applications for the 2,3-difluoro isomer are less documented in readily available literature than its 3,4- and 2,4- counterparts, the principle of reactivity is consistent. [4][15] For example, the related trans-3,4-Difluorocinnamic acid is a precursor for potent 5-HT_{2A} receptor antagonists and psammaphin A derivatives used for creating novel analogues in these and other therapeutic areas. [17]

Spectroscopic Data Analysis

Characterization of **2,3-Difluorocinnamic acid** and its derivatives relies on standard spectroscopic techniques.

Spectroscopy	Expected
¹ H NMR	Carboxylic acid coupling coupling
¹³ C NMR	Carbonyl with large
IR Spectroscopy	O-H Stretch Absorption
Mass Spectrometry	Molecular ion CO ₂ , and

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